

# Safeguarding Your Research: A Comprehensive Guide to Handling Allylcyclohexane

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## Compound of Interest

Compound Name: Allylcyclohexane

Cat. No.: B1217954

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For Immediate Reference: Key Safety and Logistical Information for **Allylcyclohexane**

**Allylcyclohexane** is a flammable liquid and vapor that requires strict safety protocols to ensure the well-being of laboratory personnel.<sup>[1][2][3]</sup> This guide provides essential, procedural information for researchers, scientists, and drug development professionals, offering clear, step-by-step instructions for the safe handling, storage, and disposal of this chemical. Adherence to these guidelines is critical to mitigate risks, which include serious eye damage, potential fatality if swallowed and entering airways, and skin irritation.<sup>[1][2]</sup>

## Essential Safety Information at a Glance

Proper handling of **Allylcyclohexane** is paramount due to its hazardous properties. The following tables summarize its critical safety and physical characteristics.

Table 1: GHS Hazard Classifications for **Allylcyclohexane**

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor[2][3]
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage[1][2]
Aspiration Hazard	Category 1	H304: May be fatal if swallowed and enters airways[2]
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed[2]
Skin Irritation	Category 2	H315: Causes skin irritation[4]
Specific Target Organ Toxicity - Single Exposure	Category 3	H336: May cause drowsiness or dizziness[4]

Table 2: Physical and Chemical Properties of **Allylcyclohexane**

Property	Value
CAS Number	2114-42-3[5][6][7]
Molecular Formula	C9H16[5][6]
Molecular Weight	124.22 g/mol [5][6]
Appearance	Colorless liquid[5]
Flash Point	31 °C / 87.8 °F[1]
Boiling Point	151 °C[6]
Density	0.81 g/cm³[6]
Solubility	Sparingly soluble in water[5]

## Operational Plan: From Receipt to Disposal

A systematic approach to managing **Allylcyclohexane** in the laboratory minimizes exposure and ensures a safe working environment.

## Engineering Controls

- Ventilation: Always handle **Allylcyclohexane** in a well-ventilated area. A chemical fume hood is required to prevent the accumulation of flammable vapors.[8]
- Ignition Sources: Keep the chemical away from heat, sparks, open flames, and hot surfaces. [1][5] Use explosion-proof electrical, ventilating, and lighting equipment.[1][9]
- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[1]

## Personal Protective Equipment (PPE)

The correct PPE is your first line of defense against chemical exposure.

- Eye and Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
- Skin Protection:
  - Gloves: Wear impervious chemical-resistant gloves (e.g., nitrile rubber).[10] Always inspect gloves before use and consult the manufacturer's guidelines for chemical resistance.[10]
  - Lab Coat: A flame-resistant lab coat or, at a minimum, a 100% cotton lab coat is mandatory.[8] Synthetic materials should be avoided as they can melt onto the skin if ignited.[8]
  - Clothing: Wear long pants and closed-toe shoes to ensure no skin is exposed.[8]
- Respiratory Protection: If working outside of a fume hood or if exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[1]

## Storage and Handling

- Storage: Store **Allylcyclohexane** in a tightly closed container in a cool, dry, and well-ventilated area, away from heat and ignition sources.<sup>[1][5]</sup> The storage area should be clearly marked, and the container should be stored locked up.<sup>[5]</sup>
- Handling:
  - Ground and bond containers and receiving equipment to prevent static discharge.<sup>[5]</sup>
  - Use only non-sparking tools.<sup>[1][5]</sup>
  - Avoid contact with skin, eyes, and clothing.<sup>[1]</sup>
  - Do not eat, drink, or smoke in areas where the chemical is handled.<sup>[5]</sup>

## Step-by-Step Experimental Protocol for Safe Handling

Follow this detailed methodology for any experiment involving **Allylcyclohexane**.

- Preparation:
  - Ensure the chemical fume hood is operational.
  - Don all required PPE: safety goggles, flame-resistant lab coat, chemical-resistant gloves, long pants, and closed-toe shoes.
  - Verify that an appropriate fire extinguisher (e.g., ABC type) is accessible.<sup>[8]</sup>
  - Prepare all necessary equipment and reagents before handling **Allylcyclohexane**.
- Dispensing:
  - Ground and bond the source container and the receiving vessel.
  - Slowly dispense the required amount of **Allylcyclohexane**, avoiding splashing.
  - Keep the container opening as small as possible to minimize vapor release.

- Immediately and securely close both containers after dispensing.
- During the Experiment:
  - Continuously work within the fume hood.
  - Monitor the reaction for any signs of uncontrolled temperature or pressure changes.
  - Keep the sash of the fume hood at the lowest practical height.
- Post-Experiment:
  - Carefully quench any unreacted **Allylcyclohexane** according to your specific experimental procedure.
  - Clean the work area thoroughly.

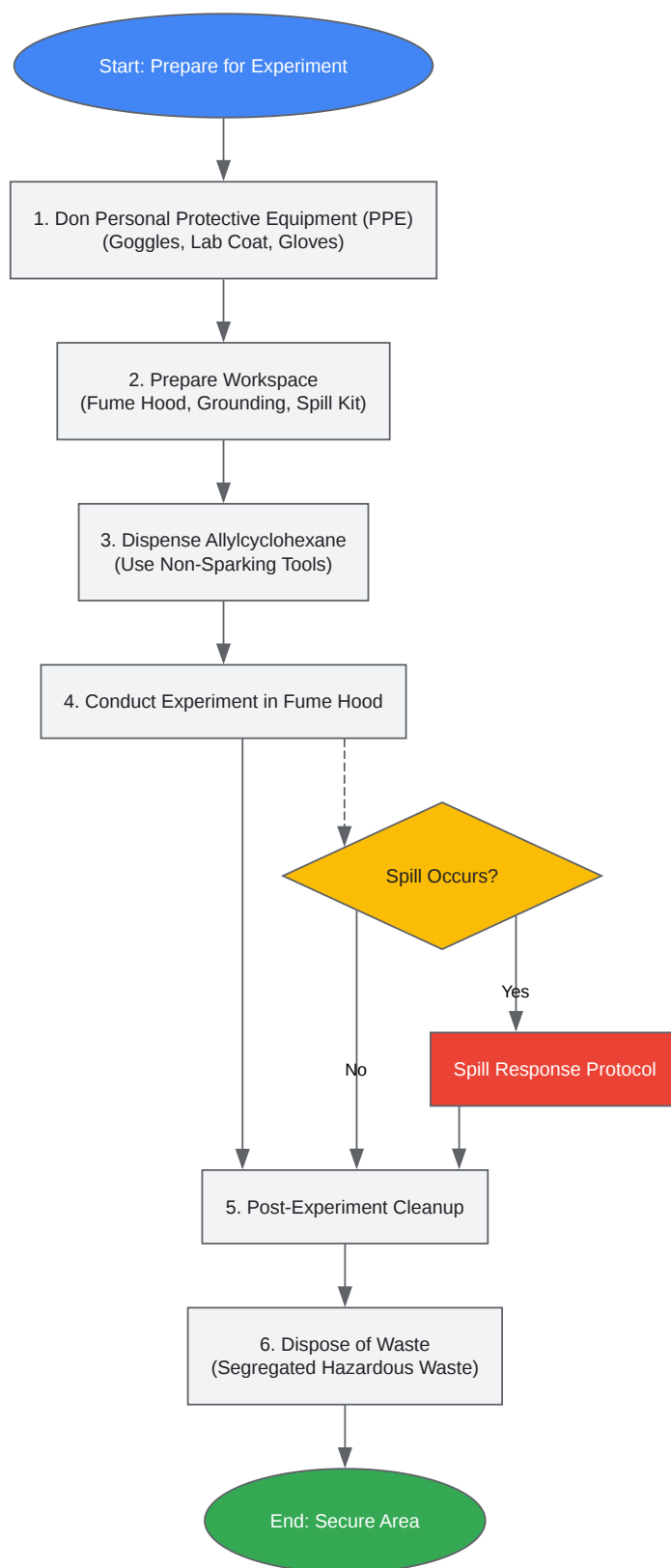
## Disposal Plan

Proper disposal is a critical final step in the safe handling of **Allylcyclohexane**.

- Waste Collection:
  - Collect all **Allylcyclohexane** waste, including contaminated materials like gloves and absorbent pads, in a designated and properly labeled hazardous waste container.
  - Do not mix with other waste streams unless specifically instructed by your institution's environmental health and safety (EHS) office.
- Disposal Procedure:
  - Dispose of the hazardous waste through your institution's approved waste disposal program.<sup>[1]</sup>
  - Chemical waste generators must adhere to local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.<sup>[1]</sup>

## Visualizing the Workflow for Safe Handling

The following diagram illustrates the logical flow of operations for safely handling **Allylcyclohexane**, from preparation to disposal.



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Caption: Workflow for the safe handling of **Allylcyclohexane**.

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